

In Vitro Anti-Cancer Activity of 11-Hydroxyrankinidine: A Comparative Analysis

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Compound of Interest

Compound Name: 11-Hydroxyrankinidine

Cat. No.: B12403758

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative overview of the in vitro anti-cancer activity of alkaloids derived from *Gelsemium elegans*, the plant source of **11-Hydroxyrankinidine**, against established chemotherapeutic agents, doxorubicin and paclitaxel. Due to the limited publicly available data on **11-Hydroxyrankinidine** itself, this guide focuses on the broader anti-cancer potential of *Gelsemium elegans* extracts and its major alkaloid, koumine, to provide a relevant comparative context.

Executive Summary

Extracts from *Gelsemium elegans* and its constituent alkaloids have demonstrated cytotoxic effects against various cancer cell lines. This guide summarizes the available in vitro data, comparing the anti-proliferative and apoptotic effects with doxorubicin and paclitaxel. While direct comparative studies are scarce, this document collates existing data to offer a preliminary assessment for research and drug development purposes.

Comparative Analysis of Anti-Cancer Activity

The following tables summarize the available quantitative data for the anti-cancer activity of Gelsemium elegans extract, doxorubicin, and paclitaxel on selected cancer cell lines. It is important to note that the data for Gelsemium elegans is for a crude methanol extract and not for the specific compound **11-Hydroxyrankinidine**.

Table 1: Comparison of IC50 Values

Compound/Extract	Cell Line	IC50 Value	Incubation Time
Gelsemium elegans Methanol Extract	CaOV-3 (Ovarian Cancer)	5 µg/mL[1][2][3]	96 hours
Gelsemium elegans Methanol Extract	MDA-MB-231 (Breast Cancer)	40 µg/mL[2][3]	96 hours
Doxorubicin	A549 (Lung Cancer)	2.2 µM	48 hours
Doxorubicin	OVCAR-3 (Ovarian Cancer)	1.14 µM	Not Specified
Paclitaxel	A549 (Lung Cancer)	5 nM	48 hours
Paclitaxel	CaOV-3 (Ovarian Cancer)	Not specified	Not specified
Paclitaxel	SKOV3 (Ovarian Cancer)	Not specified	Not specified

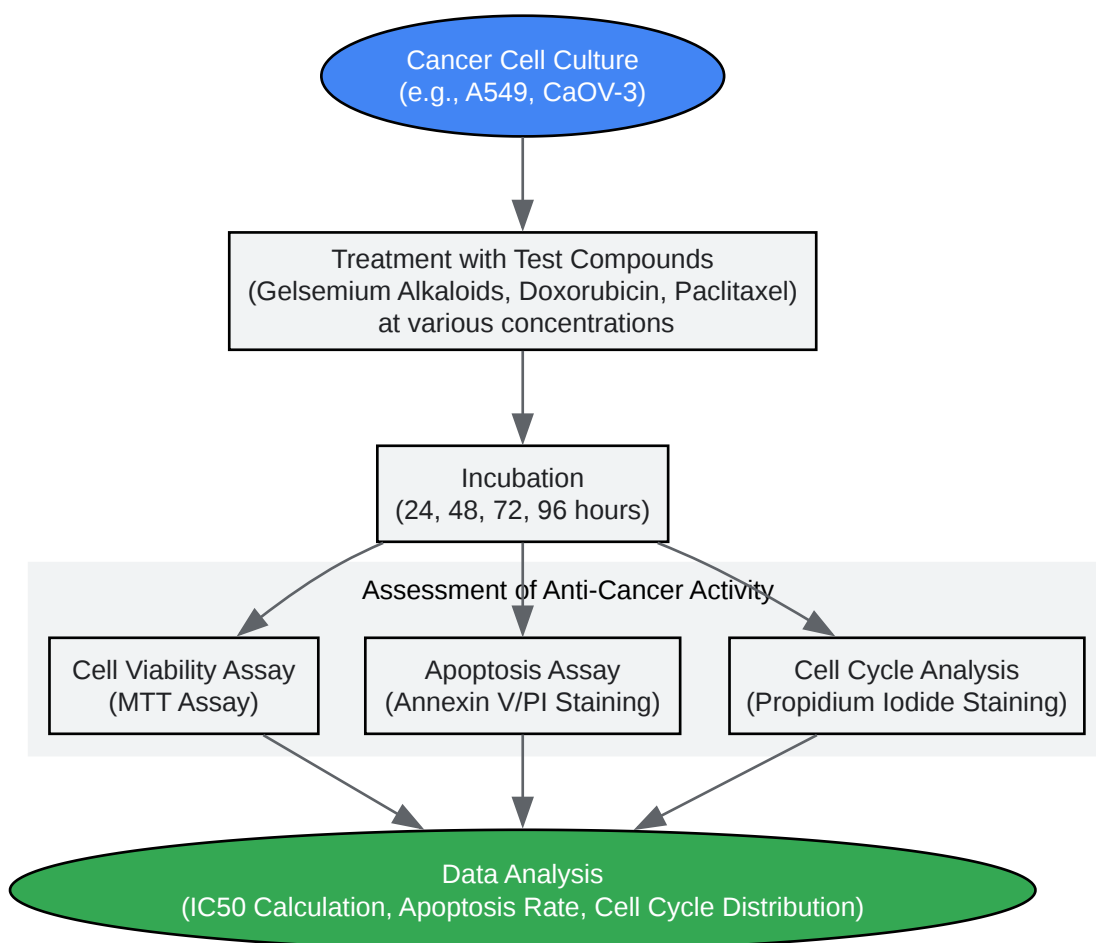
Note: Direct comparison of IC50 values should be approached with caution due to variations in experimental conditions, including incubation times and assay methods.

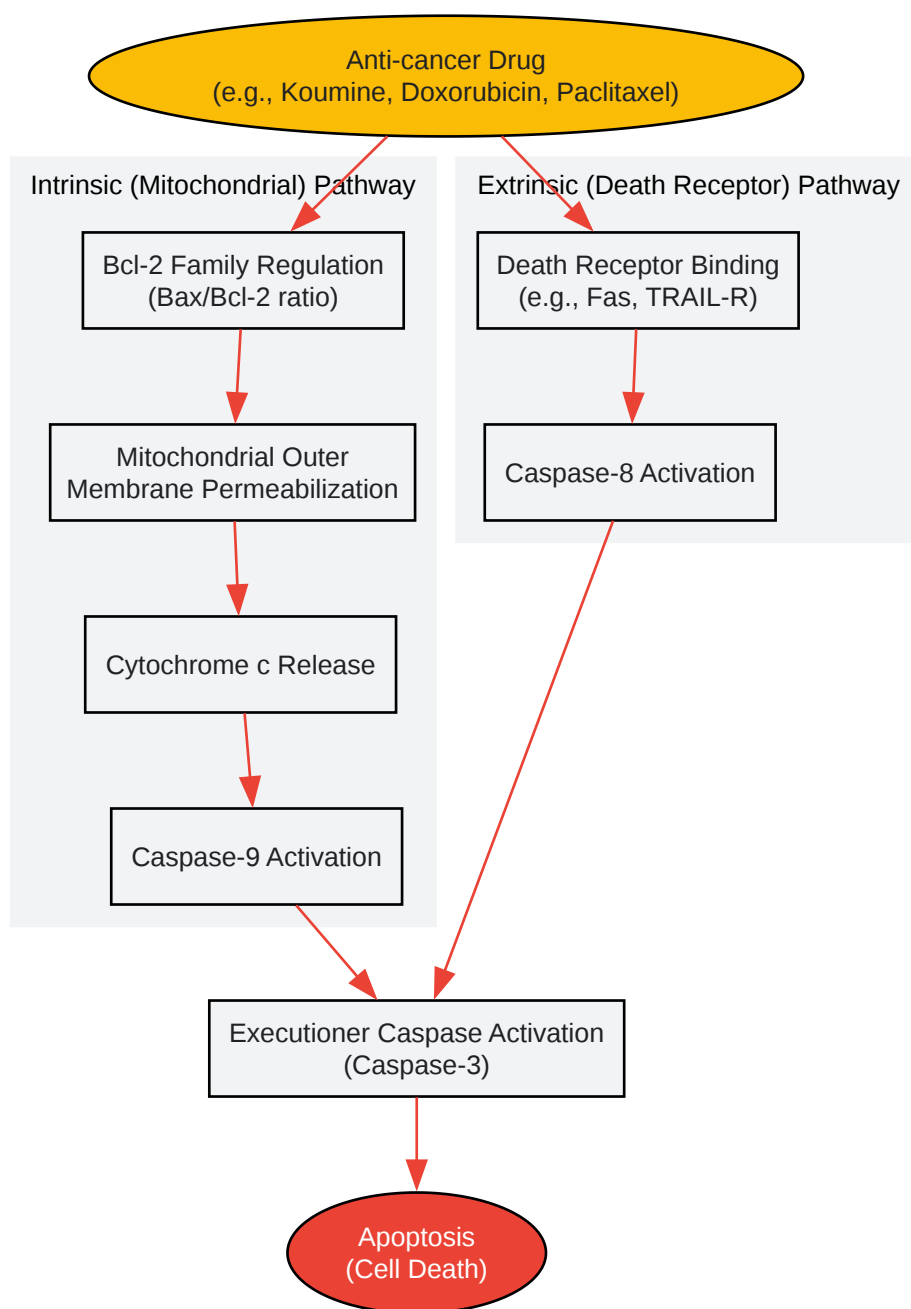
Table 2: Effects on Apoptosis and Cell Cycle

Compound/Extract	Cell Line	Effect on Apoptosis	Effect on Cell Cycle
Koumine (from G. elegans)	Various cancer cell lines	Induces apoptosis through mitochondrial pathways and activation of caspases.	Induces G2/M phase arrest.
Doxorubicin	A549 (Lung Cancer)	Induces apoptosis.	Can induce G2/M arrest.
Doxorubicin	CaOV-3 (Ovarian Cancer)	Induces apoptosis.	Not specified
Paclitaxel	A549 (Lung Cancer)	Induces apoptosis.	Induces G2/M phase arrest.
Paclitaxel	Ovarian Cancer Cell Lines	Induces apoptosis.	Induces G2/M phase arrest.

Signaling Pathways and Experimental Workflows

Diagram 1: General Experimental Workflow for In Vitro Anti-Cancer Drug Screening





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